

Navigating the Solubility of Disulfo-ICG-DBCO Disodium Salt: A Technical Guide

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Compound of Interest

Compound Name: *Disulfo-ICG-DBCO disodium*

Cat. No.: *B15555130*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Disulfo-ICG-DBCO disodium** salt, a key fluorescent dye conjugate used in bioconjugation and advanced imaging applications. Understanding the solubility of this reagent in both aqueous and organic media is critical for the design and execution of successful experimental workflows, ensuring optimal performance and reproducibility. This document summarizes available solubility data, provides detailed experimental protocols for solubility determination, and presents a logical workflow for assessing the solubility of this and similar compounds.

Core Concepts in Solubility

Disulfo-ICG-DBCO disodium salt is a derivative of Indocyanine Green (ICG) that has been modified with two sulfonate groups and a Dibenzocyclooctyne (DBCO) moiety. The sulfonate groups are introduced to significantly enhance the water solubility of the otherwise hydrophobic ICG core. The DBCO group allows for copper-free click chemistry, a bioorthogonal reaction for conjugation to azide-modified molecules. The interplay of these functional groups dictates the compound's solubility profile. Generally, sulfonated cyanine dyes are known for their good aqueous solubility, a crucial feature for biological applications.

Quantitative Solubility Data

While precise quantitative solubility data for **Disulfo-ICG-DBCO disodium** salt is not extensively published, the available information for the parent compound and its derivatives provides a strong indication of its solubility characteristics. The data is summarized in the tables below for easy comparison.

Table 1: Solubility of **Disulfo-ICG-DBCO Disodium** Salt and Related Compounds in Organic Solvents

Compound	Solvent	Solubility	Concentration (mM)	Notes
Disulfo-ICG-DBCO disodium	Unknown	40 mg/mL	Not Specified	Stated as "mother liquor concentration". Solvent not specified.
Disulfo-ICG carboxylic acid	DMSO	25 mg/mL[1]	26.74 mM[1]	Requires sonication for dissolution.[1]
ICG-DBCO (non-sulfonated)	DMSO	50 mg/mL[2][3]	50.54 mM[2][3]	Requires sonication for dissolution.[2][3]
Indocyanine Green (ICG)	DMSO	~10 mg/mL	~12.9 mM	
Indocyanine Green (ICG)	DMF	~10 mg/mL	~12.9 mM	
Indocyanine Green (ICG)	Ethanol	~1 mg/mL	~1.3 mM	

Table 2: Solubility of **Disulfo-ICG-DBCO Disodium** Salt and Related Compounds in Aqueous Solutions

Compound	Solvent	Solubility	Concentration (mM)	Notes
Disulfo-ICG-DBCO and related sulfo-cyanines	Water	"Good" / "High"	Not Specified	Generally described as water-soluble due to sulfonate groups. [4] [5]
Indocyanine Green (ICG)	PBS (pH 7.2)	~0.5 mg/mL	~0.65 mM	

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for their specific experimental conditions, the following protocols outline methodologies for determining the solubility of **Disulfo-ICG-DBCO disodium** salt.

Protocol 1: Visual Method for Rapid Solubility Estimation

This method is suitable for a quick, semi-quantitative assessment of solubility.

Materials:

- **Disulfo-ICG-DBCO disodium** salt
- Solvents of interest (e.g., deionized water, PBS, DMSO, DMF)
- Vortex mixer
- Centrifuge
- Calibrated pipettes
- Small, clear glass vials

Procedure:

- Preparation: Weigh out a precise amount of **Disulfo-ICG-DBCO disodium** salt (e.g., 1 mg) and place it in a clear vial.
- Solvent Addition: Add a small, measured volume of the solvent to be tested (e.g., 100 μ L) to the vial. This will create an initial high concentration (e.g., 10 mg/mL).
- Mixing: Vigorously vortex the vial for 1-2 minutes to facilitate dissolution.
- Observation: Visually inspect the solution against a light source. A clear solution with no visible particulates indicates that the compound is soluble at this concentration. If particulates are present, the compound is not fully dissolved.
- Centrifugation: If the solution appears cloudy or contains suspended particles, centrifuge the vial at high speed (e.g., 10,000 x g) for 5 minutes. Observe if a pellet has formed.
- Titration (if necessary): If the compound is not soluble at the initial concentration, incrementally add more solvent in measured volumes, vortexing after each addition, until the compound fully dissolves. Record the total volume of solvent used to calculate the solubility.

Protocol 2: Spectrophotometric Method for Quantitative Solubility Determination

This method provides a more accurate and quantitative measure of solubility.

Materials:

- **Disulfo-ICG-DBCO disodium** salt
- Solvents of interest
- Vortex mixer
- Thermostatic shaker/incubator
- Centrifuge capable of temperature control
- UV-Vis Spectrophotometer

- Quartz cuvettes
- Syringe filters (e.g., 0.22 μm)

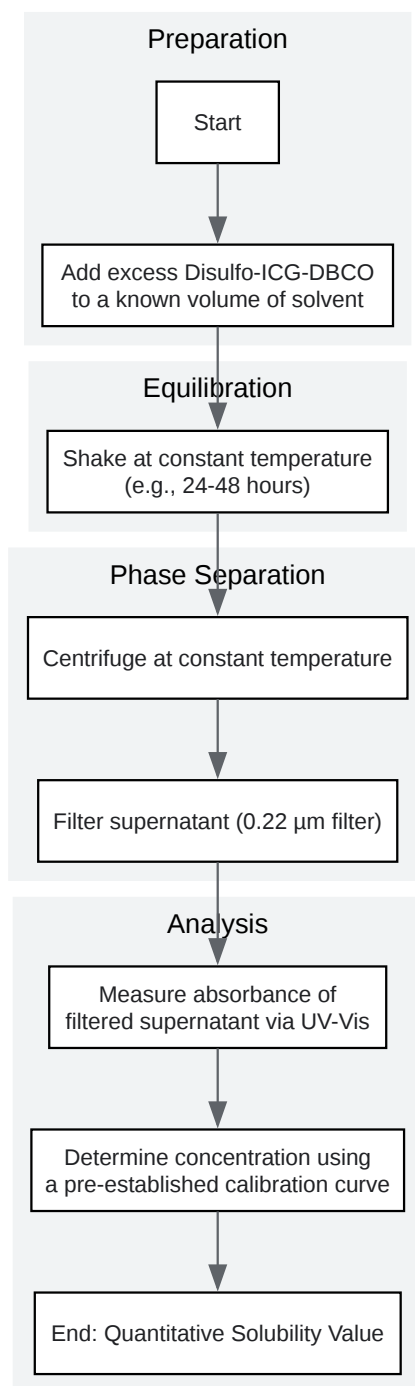
Procedure:

- Saturated Solution Preparation: Add an excess amount of **Disulfo-ICG-DBCO disodium** salt to a known volume of the solvent in a vial. The amount should be more than what is expected to dissolve.
- Equilibration: Seal the vial and place it in a thermostatic shaker set to the desired temperature (e.g., 25°C). Shake the suspension for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the suspension at a high speed and at the same temperature as the equilibration to pellet the undissolved solid.
- Supernatant Collection: Carefully collect the supernatant, ensuring that no solid particles are disturbed.
- Filtration: Filter the supernatant through a syringe filter (e.g., 0.22 μm) to remove any remaining microparticulates.
- Spectrophotometric Analysis:
 - Prepare a series of standards of known concentrations of **Disulfo-ICG-DBCO disodium** salt in the same solvent.
 - Measure the absorbance of the standards at the wavelength of maximum absorbance (λ_{max}) for the dye.
 - Create a calibration curve by plotting absorbance versus concentration.
 - Measure the absorbance of the filtered supernatant.
 - Use the calibration curve to determine the concentration of the dye in the supernatant, which represents its solubility.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the quantitative solubility determination protocol.

Workflow for Quantitative Solubility Determination

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Caption: A flowchart outlining the key steps for the quantitative determination of solubility.

Conclusion

Disulfo-ICG-DBCO disodium salt is designed for enhanced aqueous solubility, a critical attribute for its application in biological systems. While specific quantitative data remains limited in publicly accessible sources, the information on related compounds strongly supports its favorable solubility in aqueous buffers and polar organic solvents like DMSO and DMF. For applications requiring precise concentration knowledge, it is recommended that researchers determine the solubility under their specific experimental conditions using the protocols provided in this guide. This will ensure the accuracy and reproducibility of their results when working with this versatile fluorescent probe.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. lumiprobe.com [lumiprobe.com]
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